

(Trifluoromethyl)triethylsilane physical properties

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Compound of Interest

Compound Name: *Triethyl(trifluoromethyl)silane*

Cat. No.: *B054436*

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An In-depth Technical Guide to the Physical Properties of (Trifluoromethyl)triethylsilane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of (Trifluoromethyl)triethylsilane. The information is presented to assist researchers, scientists, and professionals in drug development in understanding the fundamental characteristics of this compound. All quantitative data has been summarized in structured tables for ease of comparison.

Core Physical Properties

(Trifluoromethyl)triethylsilane, also known as **Triethyl(trifluoromethyl)silane** or Triethylsilyl trifluoromethane, is an organosilicon compound with the chemical formula C₇H₁₅F₃Si[1]. It is recognized for its utility in organic synthesis, particularly for introducing the trifluoromethyl group into molecules, a common strategy in the development of pharmaceuticals and agrochemicals to enhance biological activity and stability[1].

Quantitative Physical Data

The following table summarizes the key physical properties of (Trifluoromethyl)triethylsilane.

Property	Value	Units	Conditions	Source(s)
Molecular Weight	184.27	g/mol	[1][2]	
Boiling Point	56 - 57	°C	at 60 mmHg	[1][3]
Density	0.98	g/mL	at 25 °C	[1][3]
Refractive Index	1.382	at 20 °C (n20/D)	[1][3]	
Appearance	Colorless to light yellow	liquid	[1]	
Purity	≥ 98%	(GC)	[1]	

Identification and Chemical Structure

Identifier	Value	Source(s)
CAS Number	120120-26-5	[1]
Molecular Formula	C7H15F3Si	[1][2]
InChI	1S/C7H15F3Si/c1-4-11(5-2,6-3)7(8,9,10)/h4-6H2,1-3H3	[2]
InChI Key	ZHSKFONQCREGOG-UHFFFAOYSA-N	[2]
SMILES	CC--INVALID-LINK--(CC)C(F)(F)F	[2]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of (Trifluoromethyl)triethylsilane are not explicitly available in the searched literature. However, the following are general methodologies typically employed for measuring such properties.

Boiling Point Determination: The boiling point is typically determined by distillation. The compound is heated, and the temperature at which the liquid and vapor phases are in equilibrium at a given pressure is recorded. For substances with high boiling points or those

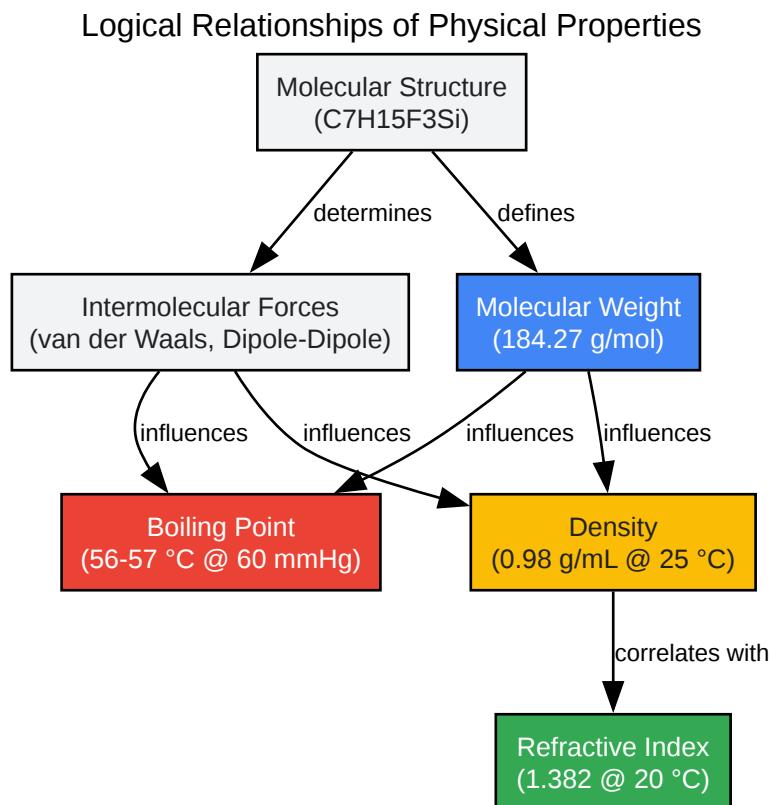
that decompose at atmospheric pressure, vacuum distillation is employed, as is the case for (Trifluoromethyl)triethylsilane, which has a reported boiling point at a reduced pressure of 60 mmHg[1][3].

Density Measurement: The density of a liquid is commonly measured using a pycnometer or a digital density meter. These instruments determine the mass of a known volume of the liquid at a specific temperature, allowing for the calculation of density.

Refractive Index Measurement: The refractive index is determined using a refractometer. A drop of the liquid is placed on the prism of the instrument, and the refractive index is read directly from the scale or digital display at a specified temperature and wavelength of light (typically the sodium D-line, 589 nm).

Logical Relationships of Physical Properties

The physical properties of a compound are interconnected. The following diagram illustrates the logical relationships between the fundamental properties of (Trifluoromethyl)triethylsilane.



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Caption: Interrelation of the physical properties of (Trifluoromethyl)triethylsilane.

This guide provides a foundational understanding of the physical properties of (Trifluoromethyl)triethylsilane. For further information on its reactivity and applications, researchers are encouraged to consult the relevant scientific literature.

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